

# physical and chemical properties of 2-Amino-5-formylbenzonitrile

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## Compound of Interest

Compound Name: 2-Amino-5-formylbenzonitrile  
Cat. No.: B1283386

An In-depth Technical Guide to **2-Amino-5-formylbenzonitrile**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Amino-5-formylbenzonitrile**, tailored for industrial applications.

## Physicochemical Properties

**2-Amino-5-formylbenzonitrile** is a solid organic compound. Key identifying and physical properties are summarized below.

Table 1: General and Physical Properties of **2-Amino-5-formylbenzonitrile**

Property	Value
CAS Number	22782-40-7
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O
Molecular Weight	146.15 g/mol
Appearance	Solid
Melting Point	152 - 154 °C
Purity	95%
Storage Temperature	2-8°C, under inert gas
MDL Number	MFCD15528699
InChI Code	1S/C8H6N2O/c9-4-7-3-6(5-11)1-2-8(7)10/h1-3,5H,10H2
InChI Key	XAAOIIISWHPZUEL-UHFFFAOYSA-N

## Safety and Handling

The compound is classified as harmful and requires careful handling in a laboratory setting. [1][2]

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H302	Harmful if swallowed
H312	Harmful in contact with skin	[1][2]
H315	Causes skin irritation	[1]
H317	May cause an allergic skin reaction	
H319	Causes serious eye irritation	[1]
H332	Harmful if inhaled	[1][2]
H335	May cause respiratory irritation	[1]
Precautionary	P261	Avoid breathing dust/fume/gas/vapors
P280	Wear protective gloves/protective clothing/eye protection/face protection	[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell	[2]
P302+P352	IF ON SKIN: Wash with plenty of water	[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing	[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	

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Caption: Overview of **2-Amino-5-formylbenzonitrile** properties.

## Chemical Reactivity and Synthesis

The chemical structure of **2-Amino-5-formylbenzonitrile**, featuring amino, formyl, and nitrile functional groups, makes it a versatile intermediate in organic chemistry.<sup>[4]</sup>

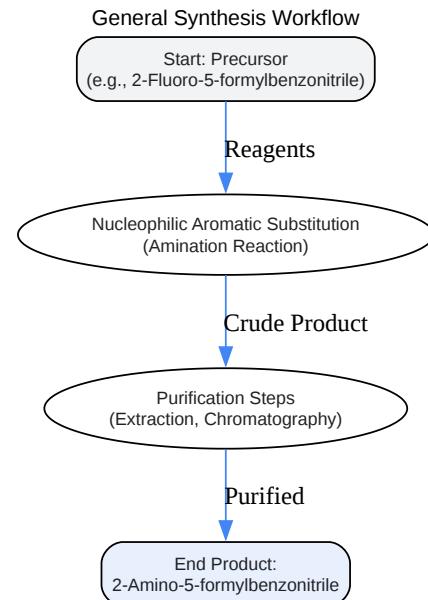
## Experimental Protocols

### Synthesis from 2-Fluoro-5-formylbenzonitrile

A common synthetic route involves the conversion of a precursor, 2-Fluoro-5-formylbenzonitrile, to **2-Amino-5-formylbenzonitrile**.<sup>[2]</sup> While the specific nucleophilic aromatic substitution of the fluorine atom with an amino group would be the logical pathway.

A general procedure for a related synthesis, the reduction of a nitro group to an amine on a similar scaffold, is described as follows:

- **Dissolution:** Dissolve the starting material (e.g., 2-fluoro-5-nitrobenzonitrile) in a suitable solvent like ethyl acetate.<sup>[5]</sup>
- **Addition of Reducing Agent:** Add a reducing agent, such as stannous chloride dihydrate.<sup>[5]</sup>
- **Reflux:** Heat the mixture to reflux for approximately 1.5 hours.<sup>[5]</sup>
- **Work-up:** After cooling, partition the mixture between ethyl acetate and a saturated aqueous solution of sodium bicarbonate.<sup>[5]</sup>
- **Extraction:** Extract the aqueous phase multiple times with ethyl acetate.<sup>[5]</sup>
- **Purification:** Combine the organic phases, wash with water, dry over sodium sulfate, filter, and concentrate under reduced pressure to yield the amine product.



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Caption: Generalized synthesis pathway for aminated benzonitriles.

## Spectroscopic Data

While detailed spectra were not available in the search results, the characterization of **2-Amino-5-formylbenzonitrile** and related compounds typical

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR would be used to confirm the proton and carbon framework of the molecule. F
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for the N-H stretches of the primary amine, the C=O stret
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is crucial for confirming the molecular weight and elemental composition of t

This guide provides a foundational understanding of **2-Amino-5-formylbenzonitrile**. For further in-depth analysis, direct experimental determination

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